

# In-Depth Technical Guide: 1-Cyclopentylethanone-d4

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## Compound of Interest

Compound Name: 1-Cyclopentylethanone-d4

Cat. No.: B15352249

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This technical guide provides a comprehensive overview of **1-Cyclopentylethanone-d4**, a deuterated isotopologue of 1-Cyclopentylethanone. This document details its molecular weight, the principles behind its determination, and relevant experimental methodologies. The inclusion of deuterium atoms serves as a powerful tool in various research applications, including metabolic studies, reaction mechanism elucidation, and as an internal standard in mass spectrometry-based quantification.

## Core Data Presentation

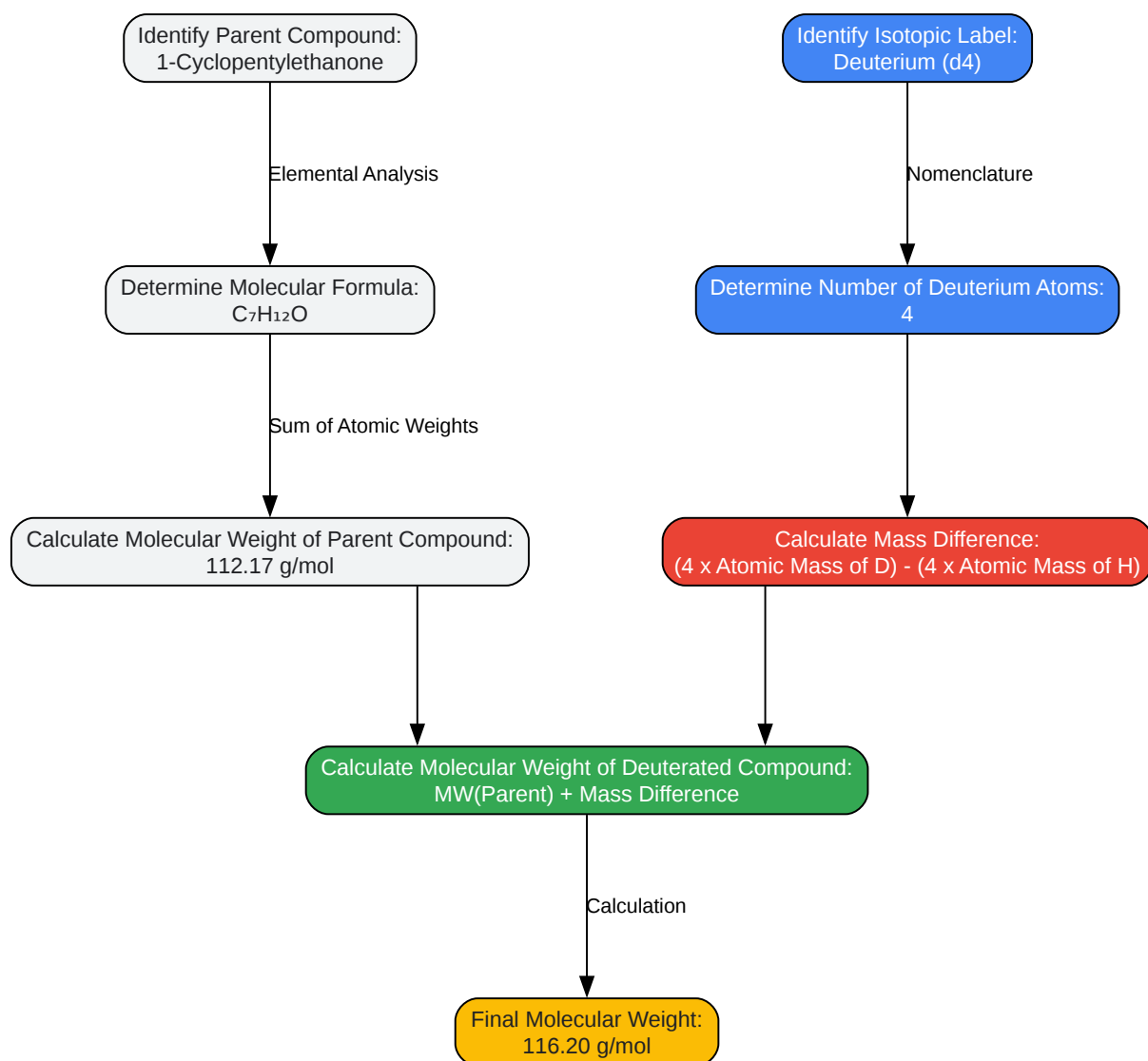
The fundamental properties of 1-Cyclopentylethanone and its deuterated form are summarized below. The substitution of four hydrogen atoms with deuterium results in a predictable increase in molecular weight.

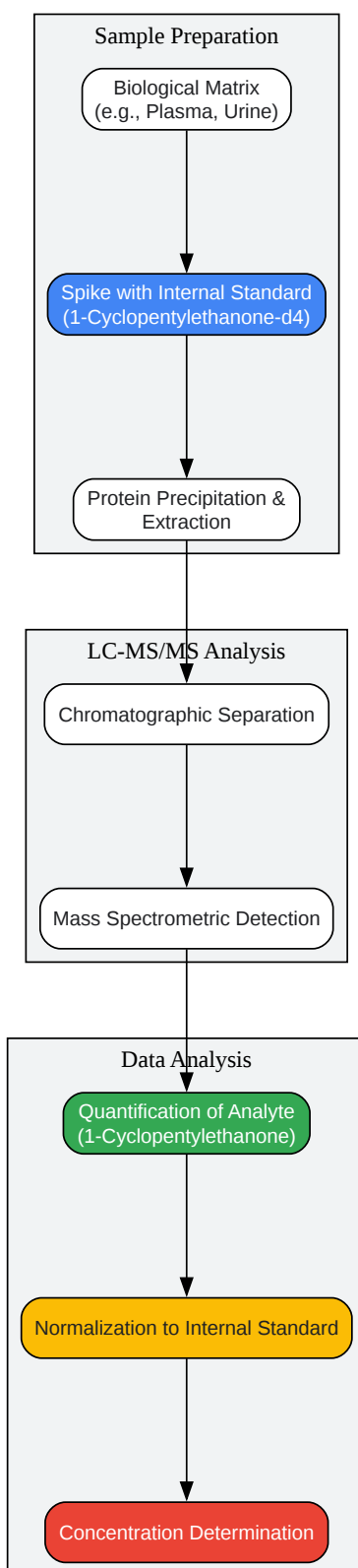
Compound	Chemical Formula	Molecular Weight ( g/mol )
1-Cyclopentylethanone	C <sub>7</sub> H <sub>12</sub> O	112.17[1][2][3]
1-Cyclopentylethanone-d4	C <sub>7</sub> H <sub>8</sub> D <sub>4</sub> O	116.20

Note: The molecular weight of the deuterated compound is calculated based on the atomic masses of the constituent elements.

## Determination of Molecular Weight: A Logical Workflow

The process of determining the molecular weight of a deuterated compound like **1-Cyclopentylethanone-d<sub>4</sub>** follows a systematic approach, beginning with the non-deuterated parent molecule.





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## References

- 1. americanelements.com [americanelements.com]
- 2. 1-Cyclopentylethanone | lookchem [lookchem.com]
- 3. Ethanone, 1-cyclopentyl- (CAS 6004-60-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
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